

Application Notes and Protocols: Dimethyl Vinyl Phosphate in Flame Retardants

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Compound of Interest

Compound Name: *Dimethyl vinyl phosphate*

Cat. No.: *B080605*

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These application notes provide a comprehensive overview of the use of **dimethyl vinyl phosphate** (DMVP) as a flame retardant. Due to the limited availability of specific data for **dimethyl vinyl phosphate**, information from its close structural analog, dimethyl vinyl phosphonate, is included for comparative purposes.

Introduction

Dimethyl vinyl phosphate is an organophosphorus compound that holds potential as a flame retardant for various polymeric materials. Organophosphorus flame retardants are gaining prominence as effective, often halogen-free, alternatives to traditional flame retardants.^{[1][2]} They can function in both the condensed phase, by promoting the formation of a protective char layer, and in the gas phase, by scavenging flammable radicals.^{[3][4]} The efficacy of organophosphorus flame retardants is influenced by the oxidation state of the phosphorus atom; phosphates typically enhance condensed-phase action.^{[2][5]}

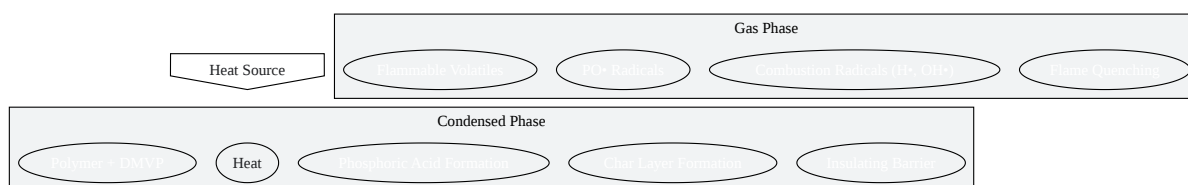
Mechanism of Action

Organophosphorus flame retardants like **dimethyl vinyl phosphate** primarily exert their effect through two mechanisms:

- **Condensed-Phase Action:** Upon heating, the phosphate group can decompose to form phosphoric acid. This acid acts as a catalyst for the dehydration of the polymer, leading to

the formation of a stable, insulating char layer on the material's surface.[5][6] This char layer limits the release of flammable volatile compounds and shields the underlying polymer from the heat source.[7]

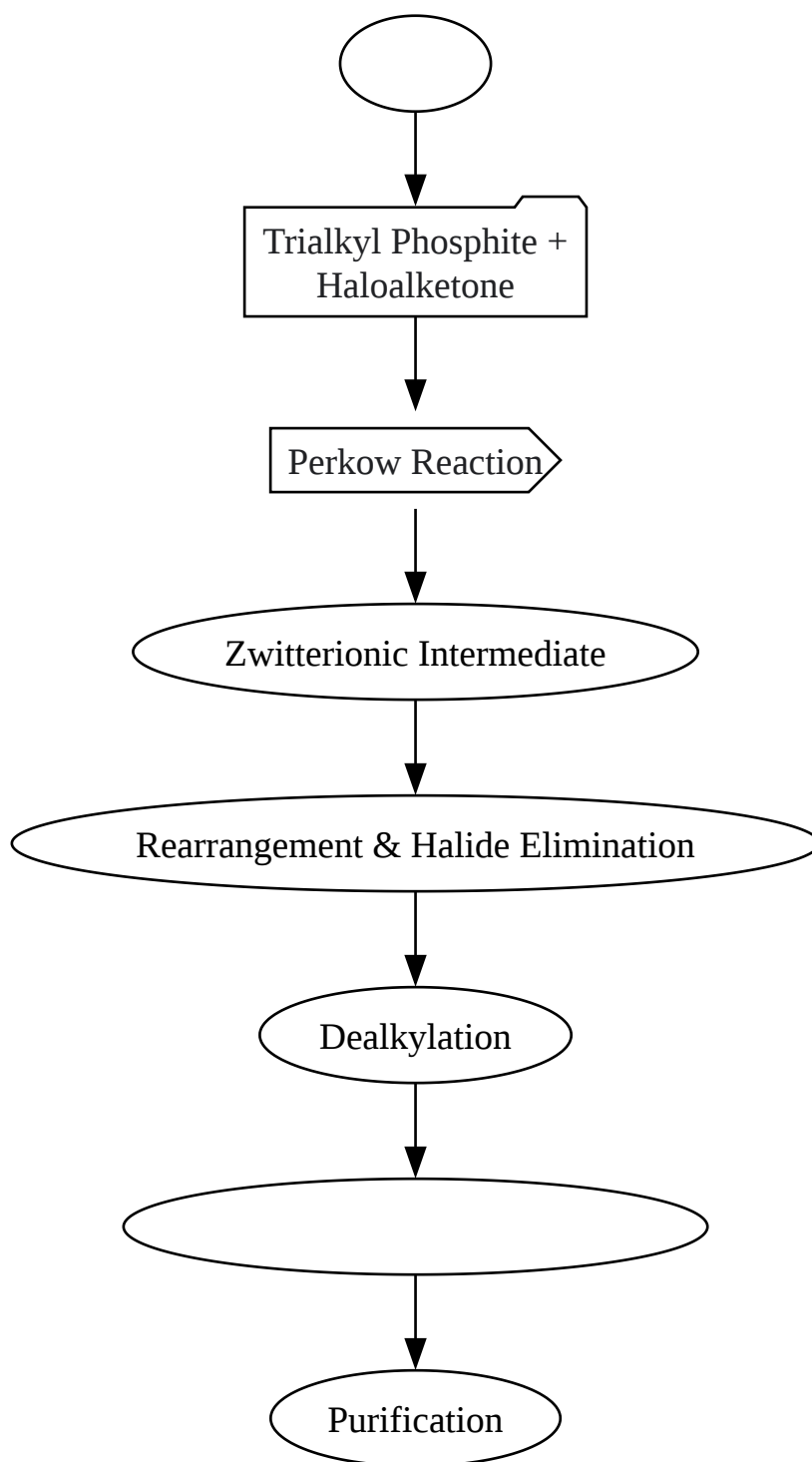
- Gas-Phase Action: Volatile phosphorus-containing radicals (such as $\text{PO}\cdot$) can be released into the gas phase during combustion.[3] These radicals interfere with the chain reactions of combustion, effectively quenching the flame.[4]



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Synthesis of Dimethyl Vinyl Phosphate

Dimethyl vinyl phosphate can be synthesized via the Perkow reaction, which involves the reaction of a trialkyl phosphite with a haloalketone. [2]



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Experimental Protocol: Synthesis via Perkow Reaction

- **Reaction Setup:** In a three-necked flask equipped with a reflux condenser, dropping funnel, and magnetic stirrer, dissolve the haloalketone in an appropriate solvent.

- **Reactant Addition:** Slowly add the trialkyl phosphite to the haloalketone solution at a controlled temperature.
- **Reaction:** Stir the mixture at room temperature or with gentle heating until the reaction is complete, as monitored by techniques like TLC or GC.
- **Work-up:** Remove the solvent under reduced pressure. The crude product can be purified by distillation or chromatography.

Application as a Flame Retardant

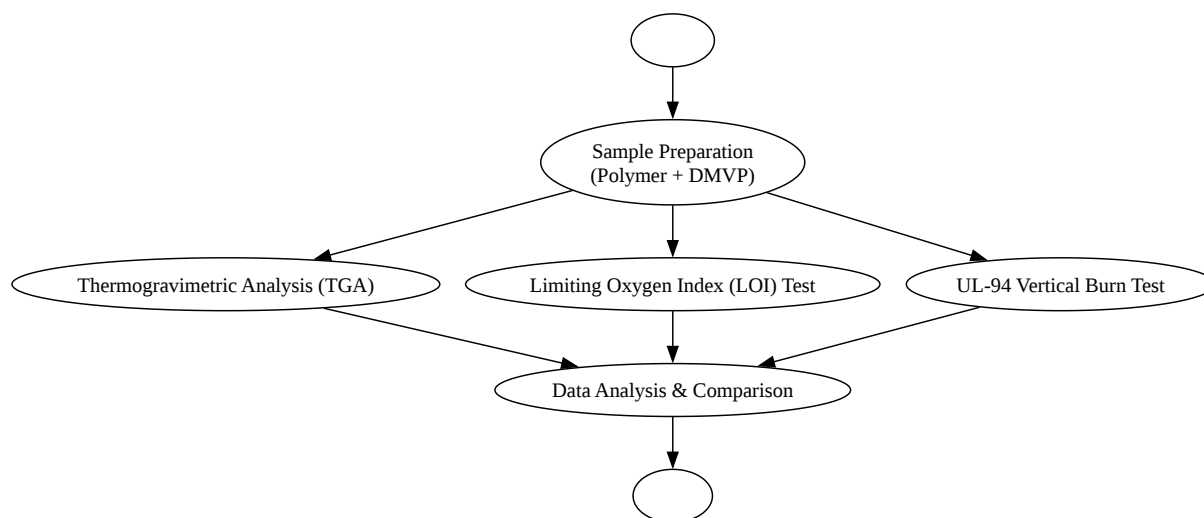
Dimethyl vinyl phosphate can be incorporated into polymers as an additive or as a reactive co-monomer.

Experimental Protocol: Incorporation into a Polymer Matrix (Additive Approach)

- **Polymer Dissolution/Melting:** Dissolve the host polymer in a suitable solvent or melt it in a mixer.
- **FR Addition:** Add the desired amount of **dimethyl vinyl phosphate** to the polymer solution/melt and mix thoroughly to ensure homogeneous dispersion.
- **Processing:** Cast the polymer solution into a film or mold the molten polymer into the desired shape.
- **Drying/Curing:** Remove the solvent in a vacuum oven or allow the molded part to cool and solidify.

Performance Evaluation

The flame retardant efficacy of **dimethyl vinyl phosphate** can be assessed using various standard techniques.



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Experimental Protocols for Performance Testing

- Thermogravimetric Analysis (TGA):
 - Place a small, known weight of the polymer sample into a TGA crucible.
 - Heat the sample at a constant rate (e.g., 10 °C/min) under a controlled atmosphere (e.g., nitrogen or air).
 - Record the weight loss as a function of temperature. The initial decomposition temperature and the char yield at high temperatures are key parameters.
- Limiting Oxygen Index (LOI):
 - Mount a vertically oriented sample of specific dimensions in a glass chimney.

- Introduce a mixture of oxygen and nitrogen into the chimney.
- Ignite the top of the sample.
- Determine the minimum oxygen concentration that just supports flaming combustion.
- UL-94 Vertical Burn Test:
 - Clamp a rectangular specimen vertically.
 - Apply a flame to the bottom of the specimen for 10 seconds and then remove it.
 - Record the afterflame time.
 - Reapply the flame for another 10 seconds and record the afterflame and afterglow times.
 - Observe for any dripping of flaming particles.
 - Classify the material as V-0, V-1, or V-2 based on the burning characteristics.

Quantitative Data

The following tables summarize the flame retardant performance of polymers incorporating dimethyl vinyl phosphonate, a close structural analog of **dimethyl vinyl phosphate**.

Table 1: Limiting Oxygen Index (LOI) Data for Polyacrylonitrile (PAN) Copolymers with Dimethyl Vinyl Phosphonate (DMVP)

| Polymer System | DMVP Content (wt%) | LOI (%) |
|----------------|--------------------|---------|
| Pure PAN | 0 | 18.6 |
| P(AN-co-DMVP) | 22.6 | 30.0 |

Table 2: Cone Calorimetry Data for a Vinyl Ester Resin (VER) with a Phosphorus-Containing Flame Retardant [14]

| Material | Peak Heat Release Rate (kW/m ²) | Total Heat Release (MJ/m ²) |
|-----------------|---|---|
| Neat VER | 1458 | 80.3 |
| VER + 15 wt% FR | 339 | 47.9 |

Table 3: UL-94 and LOI Data for a Vinyl Ester Resin (VER) with a Phosphorus-Containing Flame Retardant [14]

| Material | UL-94 Rating | LOI (%) |
|-----------------|--------------|---------|
| Neat VER | No Rating | - |
| VER + 15 wt% FR | V-0 | 31.5 |

Conclusion

Dimethyl vinyl phosphate shows promise as a flame retardant due to its organophosphorus nature. Based on the behavior of analogous compounds, it is expected to enhance the fire resistance of polymers through both condensed and gas-phase mechanisms. Further research is needed to fully characterize its performance in various polymer systems and to optimize its application for enhanced fire safety.

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